

Desmethyl-VS-5584 degradation and proper storage conditions

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Compound of Interest

Compound Name: Desmethyl-VS-5584

Cat. No.: B607069

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Technical Support Center: Desmethyl-VS-5584

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage, handling, and potential degradation of **Desmethyl-VS-5584**. It includes troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **Desmethyl-VS-5584** and its mechanism of action?

A: **Desmethyl-VS-5584** is a dimethyl analog of VS-5584, a potent and selective dual inhibitor of phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR).[1] It functions as an ATP-competitive inhibitor of all Class I PI3K isoforms and mTOR kinase, thereby blocking the PI3K/Akt/mTOR signaling pathway.[2][3] This pathway is critical for regulating cell growth, proliferation, survival, and metabolism.[4][5] Its dysregulation is frequently observed in cancer, making it a key therapeutic target.[4][5]

Q2: What are the recommended storage conditions for **Desmethyl-VS-5584**?

A: Proper storage is crucial to maintain the integrity and activity of **Desmethyl-VS-5584**. Recommendations for both the solid compound and solutions are summarized below.

Q3: How should I prepare stock solutions of **Desmethyl-VS-5584**?

A: It is recommended to prepare and use solutions on the same day.^[6] However, if stock solutions are necessary, they should be prepared as aliquots in tightly sealed vials to minimize freeze-thaw cycles.^[6] Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.^[6] For dissolving the compound, especially at higher concentrations, warming the tube at 37°C for 10 minutes and/or using an ultrasonic bath may be beneficial.

Q4: What are the potential degradation pathways for **Desmethyl-VS-5584**?

A: Specific degradation products of **Desmethyl-VS-5584** are not extensively documented in publicly available literature. However, as a purine analog, it may be susceptible to degradation under certain stress conditions such as acidic or alkaline hydrolysis, oxidation, and photolysis.^{[6][7]} Forced degradation studies are the standard approach to identify potential degradation pathways and products. These studies involve subjecting the compound to harsh conditions to accelerate its breakdown.

Data Presentation: Storage and Stability

Table 1: Recommended Storage Conditions for **Desmethyl-VS-5584**

Form	Storage Temperature	Recommended Duration	Reference
Solid (Powder)	-20°C	Up to 2 years	^{[4][6]}
4°C (sealed from moisture)	Short-term	^[7]	
Solution in DMSO	-80°C	Up to 6 months	^[6]
-20°C	Up to 1 month	^[6]	
4°C	Up to 2 weeks	^[6]	

Note: Always refer to the manufacturer's specific recommendations provided with your product vial.

Troubleshooting Guides

Issue 1: Inconsistent or lower than expected activity in cell-based assays.

- Possible Cause 1: Compound Degradation.
 - Troubleshooting Step: Ensure that the compound has been stored correctly as a solid and that stock solutions are fresh or have been stored appropriately at -80°C for no longer than 6 months.^[6] Avoid repeated freeze-thaw cycles. Prepare fresh dilutions from a new stock solution for your experiment.
- Possible Cause 2: Incorrect Concentration.
 - Troubleshooting Step: Verify the calculations for your dilutions. If possible, confirm the concentration of your stock solution using a spectrophotometer, if the molar extinction coefficient is known.
- Possible Cause 3: Cell Line Sensitivity.
 - Troubleshooting Step: The sensitivity to PI3K/mTOR inhibitors can vary between cell lines. Perform a dose-response experiment to determine the IC₅₀ of **Desmethyl-VS-5584** in your specific cell line.

Issue 2: Appearance of unexpected peaks in HPLC analysis of the compound.

- Possible Cause 1: Degradation of the compound.
 - Troubleshooting Step: This may indicate that the compound has started to degrade. Review the storage and handling procedures. If degradation is suspected, a forced degradation study can be performed to identify potential degradation products and develop a stability-indicating HPLC method.
- Possible Cause 2: Contamination.
 - Troubleshooting Step: Ensure that all solvents and materials used for sample preparation and HPLC analysis are of high purity and are not contaminated. Analyze a blank (solvent only) to rule out contamination from the system.

Experimental Protocols

Protocol 1: Forced Degradation Study of Desmethyl-VS-5584

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and pathways.

1. Materials:

- **Desmethyl-VS-5584**
- Hydrochloric acid (HCl), 0.1 N
- Sodium hydroxide (NaOH), 0.1 N
- Hydrogen peroxide (H₂O₂), 3%
- HPLC-grade water, acetonitrile, and methanol
- Formic acid or other suitable buffer components for the mobile phase
- HPLC system with a UV or PDA detector and a C18 column

2. Procedure:

- **Acid Hydrolysis:** Dissolve **Desmethyl-VS-5584** in a solution of 0.1 N HCl. Incubate at a specified temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
- **Base Hydrolysis:** Dissolve **Desmethyl-VS-5584** in a solution of 0.1 N NaOH. Incubate at room temperature for a defined period.
- **Oxidative Degradation:** Dissolve **Desmethyl-VS-5584** in a 3% H₂O₂ solution. Keep in the dark at room temperature for a defined period.
- **Thermal Degradation:** Expose the solid compound to dry heat (e.g., 70°C) for a defined period.
- **Photolytic Degradation:** Expose a solution of **Desmethyl-VS-5584** to a light source (e.g., UV lamp) for a defined period.
- **Sample Analysis:** At the end of the stress period, neutralize the acidic and basic samples. Dilute all samples to a suitable concentration and analyze by a stability-indicating HPLC method.

3. Data Analysis:

- Compare the chromatograms of the stressed samples to that of an unstressed control.
- Identify and quantify the degradation products.
- Mass spectrometry can be coupled with HPLC (LC-MS) to determine the mass of the degradation products, aiding in their structural elucidation.

Protocol 2: Stability-Indicating HPLC Method

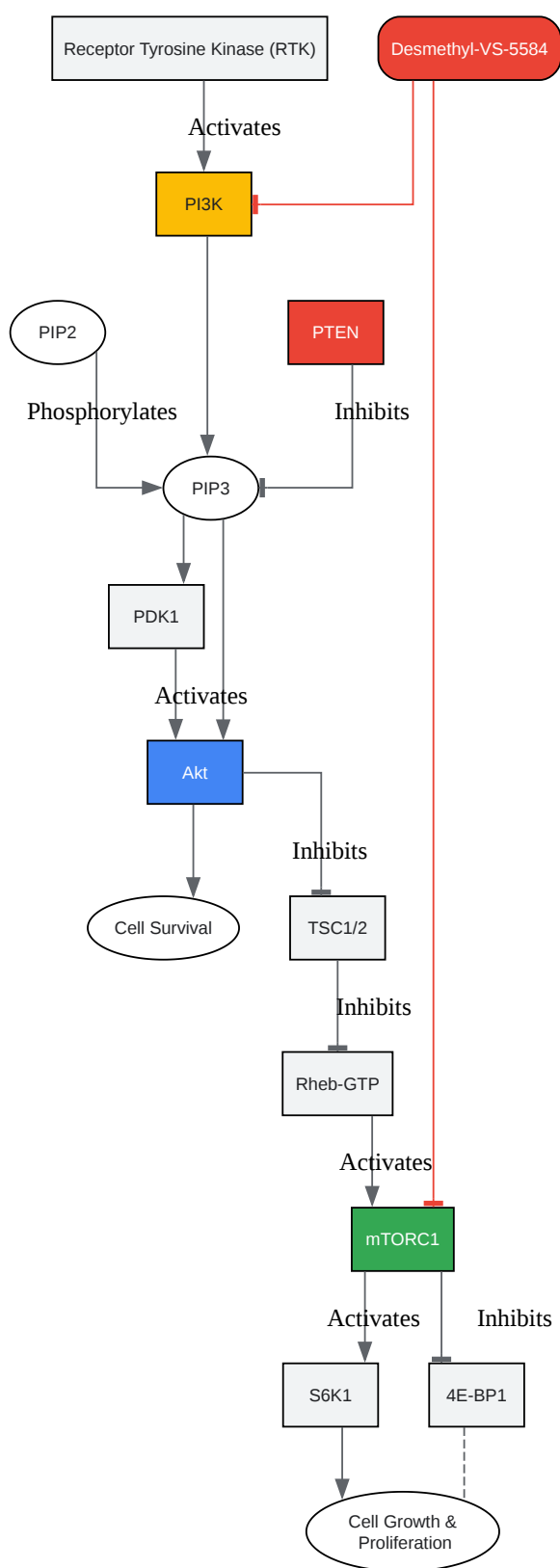
1. Chromatographic Conditions (Example):

- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: Start with a low percentage of B, and gradually increase to elute the compound and any degradation products.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: Monitor at the λ_{max} of **Desmethyl-VS-5584** and at other wavelengths to detect degradation products with different chromophores.
- Injection Volume: 10 μ L

2. Method Validation:

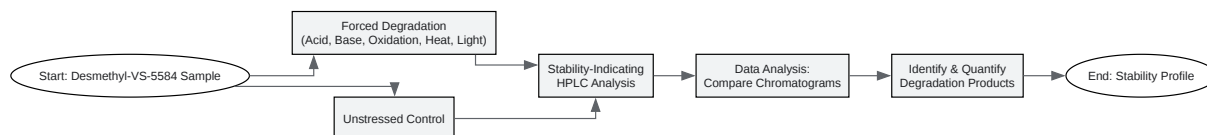
- The method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness. The forced degradation samples are used to demonstrate the specificity of the method.

Mandatory Visualizations



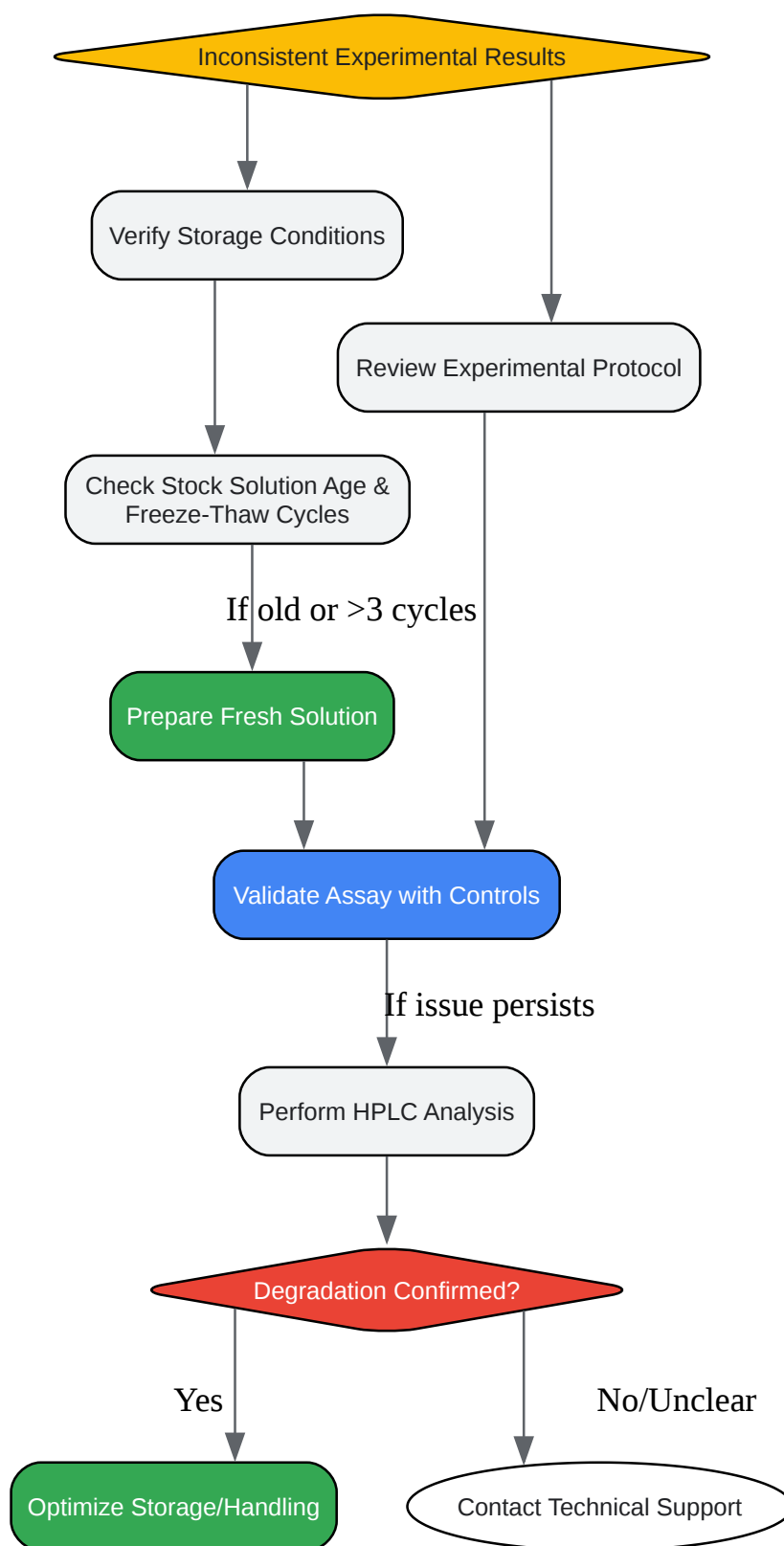
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Caption: PI3K/Akt/mTOR signaling pathway and the inhibitory action of **Desmethyl-VS-5584**.



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Caption: Experimental workflow for a forced degradation study of **DesmethyI-VS-5584**.



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Caption: Logical workflow for troubleshooting inconsistent results with **Desmethyl-VS-5584**.

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